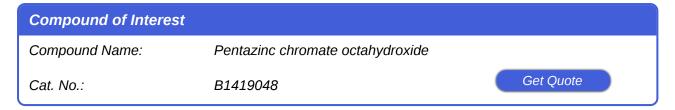


An In-depth Technical Guide to the Chemical Properties of Pentazinc Chromate Octahydroxide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pentazinc chromate octahydroxide, with the chemical formula Zn₅(CrO₄)(OH)₈, is an inorganic compound recognized for its utility as a corrosion-inhibiting pigment.[1] This technical guide provides a comprehensive overview of its fundamental chemical properties, compiled from available scientific literature and technical data sheets. The document details its physical and chemical characteristics, including solubility, thermal stability, and reactivity. Standardized experimental methodologies for determining these properties are outlined to assist in further research and application development. The guide also visually elucidates the compound's synthesis process and its mechanism of action in corrosion inhibition through detailed diagrams. All quantitative data are presented in structured tables for clarity and comparative analysis.

Core Chemical and Physical Properties

Pentazinc chromate octahydroxide is a yellow powder, and its primary identification and physical characteristics are summarized in the tables below.[2][3]

Table 1: Compound Identification



Identifier	Value
Chemical Name	Pentazinc chromate octahydroxide
Synonyms	Zinc chromate hydroxide (Zn₅(CrO₄)(OH)ଃ), Basic Zinc Chromate, Zinc Yellow
CAS Number	49663-84-5
Chemical Formula	Zn5(CrO4)(OH)8 or CrH8O12Zn5
Molecular Weight	~579.0 g/mol [3]
Appearance	Yellow powder

Table 2: Physical Properties

Property	Value
Density	3.4 g/cm ³
Melting Point	316 °C
Solubility in Water	Insoluble / Slightly soluble
pH of Aqueous Suspension	6.9 - 7.1
Solubility in other solvents	Soluble in acids and alkalis[4][5]

Reactivity and Thermal Stability

Pentazinc chromate octahydroxide exhibits reactivity with strong acids, alkalis, and oxidizing agents. Upon heating, it undergoes thermal decomposition.

Reactivity Profile

The compound's reactivity stems from its chromate and hydroxide components. It will react with strong acids, leading to the formation of soluble zinc and chromate salts. In the presence of strong alkalis, the amphoteric nature of the zinc hydroxide components allows for dissolution. It is generally stable under normal conditions but should be kept away from strong oxidizing agents to prevent potentially vigorous reactions.



Thermal Decomposition

While a specific decomposition temperature range for **pentazinc chromate octahydroxide** is not readily available in the literature, zinc chromate compounds, in general, are known to decompose upon heating. The decomposition process is expected to yield zinc oxide and chromium oxides, with the release of water vapor.

Experimental Protocols

The following sections outline generalized experimental methodologies for the characterization of **pentazinc chromate octahydroxide**, based on standard analytical techniques for inorganic pigments.

Determination of Solubility

A precise solubility product constant (Ksp) for **pentazinc chromate octahydroxide** is not widely published. A generalized protocol to determine its aqueous solubility is as follows:

- Preparation of Saturated Solution: A surplus of pentazinc chromate octahydroxide powder is added to a known volume of deionized water in a sealed container.
- Equilibration: The suspension is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: The saturated solution is carefully filtered through a fine-pore membrane to remove all undissolved solids.
- Analysis: The concentration of dissolved zinc or chromium in the filtrate is determined using a sensitive analytical technique such as Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).
- Calculation: The Ksp can be calculated from the molar concentrations of the dissolved ions.

pH Measurement of Aqueous Suspension

The pH of an aqueous suspension of the pigment can be determined according to methods adapted from international standards such as ISO 787-9.[6]



- Suspension Preparation: A 10% (w/w) suspension of pentazinc chromate octahydroxide is prepared in deionized water in a glass beaker.[6]
- Dispersion: The mixture is stirred vigorously for a set period to ensure thorough wetting and dispersion of the pigment.
- Calibration: A calibrated pH meter with a glass electrode is used for the measurement.[7] The
 meter should be calibrated using standard buffer solutions that bracket the expected pH of
 the sample.[8]
- Measurement: The pH electrode is immersed in the suspension, and the reading is allowed to stabilize before being recorded. The temperature of the suspension should also be noted.

Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

Thermogravimetric analysis can be employed to investigate the thermal decomposition profile of **pentazinc chromate octahydroxide**.

- Sample Preparation: A small, accurately weighed sample of the dry pigment (typically 5-10 mg) is placed in an inert TGA pan (e.g., alumina or platinum).
- Instrument Setup: The TGA instrument is purged with an inert gas, such as nitrogen, at a controlled flow rate (e.g., 20-50 mL/min) to prevent oxidative side reactions.
- Heating Program: The sample is heated from ambient temperature to a final temperature (e.g., 1000 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Analysis: The mass of the sample is recorded as a function of temperature. The
 resulting TGA curve (mass vs. temperature) and its derivative (DTG curve) are analyzed to
 identify the onset temperature of decomposition, specific temperature ranges of mass loss,
 and the final residue percentage.

Differential Scanning Calorimetry (DSC)

DSC can be used to determine the melting point and other thermal transitions.



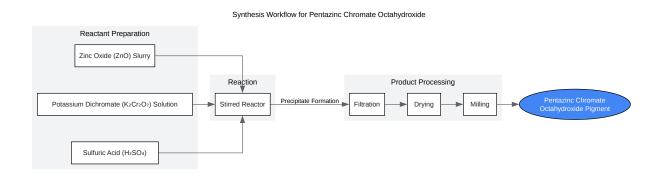
- Sample Preparation: A small amount of the powdered sample is hermetically sealed in an aluminum pan.
- Instrument Setup: The DSC is calibrated for temperature and enthalpy using a certified reference material, such as indium. An empty sealed pan is used as a reference.
- Heating Program: The sample and reference are heated at a constant rate (e.g., 10 K/min)
 under a controlled atmosphere.[9]
- Data Analysis: The heat flow to the sample is measured relative to the reference.
 Endothermic and exothermic events, such as melting, are identified as peaks in the DSC curve. The melting point is typically determined from the onset of the melting peak.[9]

Synthesis and Corrosion Inhibition Mechanism

The primary utility of **pentazinc chromate octahydroxide** lies in its role as a corrosion inhibitor in coatings.

Synthesis of Pentazinc Chromate Octahydroxide

A common method for the synthesis of zinc chromate pigments involves the reaction of zinc oxide with a source of chromate in an aqueous solution.[10]



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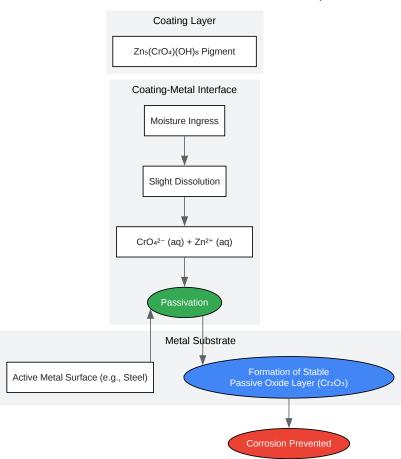
Caption: A generalized workflow for the synthesis of **pentazinc chromate octahydroxide**.

Corrosion Inhibition Mechanism



The corrosion protection afforded by **pentazinc chromate octahydroxide** is primarily due to the passivating effect of chromate ions.

When a coating containing this pigment is exposed to moisture, a small amount of the chromate and zinc ions dissolve. The chromate ions are strong oxidizing agents that interact with the metal substrate (e.g., steel or aluminum). This interaction leads to the formation of a thin, stable, and non-reactive layer of mixed metal oxides, including chromium(III) oxide.[11] This passive layer acts as a barrier, preventing further contact of the metal with corrosive agents like oxygen and water. An important feature of this mechanism is its "self-healing" capability; if the protective film is scratched, soluble chromate ions can migrate to the exposed area and re-passivate the surface.[11]



Corrosion Inhibition Mechanism of Pentazinc Chromate Octahydroxide

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Caption: The passivation mechanism of **pentazinc chromate octahydroxide** on a metal surface.



Conclusion

Pentazinc chromate octahydroxide possesses a set of chemical and physical properties that make it an effective corrosion-inhibiting pigment. Its low solubility in water allows for the controlled release of passivating chromate ions, leading to the formation of a protective oxide layer on metal surfaces. While its use is increasingly restricted due to the toxicity of hexavalent chromium, a thorough understanding of its chemical properties remains crucial for the development of safer and equally effective alternatives in corrosion science. Further research is warranted to obtain more precise quantitative data, such as the solubility product constant and a detailed thermal decomposition pathway, which would provide a more complete profile of this compound.

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